

# An In-depth Technical Guide to the Chemical Structure of Glycerol Dimyristate

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## Compound of Interest

Compound Name: Glycerol Dimyristate

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## Introduction

**Glycerol dimyristate** is a diacylglycerol, a type of glyceride consisting of a glycerol backbone esterified with two myristic acid molecules. Myristic acid, a saturated fatty acid with 14 carbon atoms, occurs naturally in various animal and vegetable fats, such as those found in nutmeg, palm oil, and coconut oil[1]. **Glycerol dimyristate** serves multiple functions across different industries. In cosmetics and personal care products, it is primarily used as a skin-conditioning agent and emollient[1][2][3]. Within the pharmaceutical and research sectors, it can be utilized in formulations, such as liposomes, and as an analytical standard[4][5]. This guide provides a detailed examination of its chemical structure, isomerism, and physicochemical properties.

## Core Chemical Structure and Isomerism

The fundamental structure of **glycerol dimyristate** features a central three-carbon glycerol molecule. Two of the three hydroxyl groups of the glycerol are linked to the carboxyl groups of two myristic acid (tetradecanoic acid) molecules via ester bonds. The remaining hydroxyl group on the glycerol backbone is unesterified.

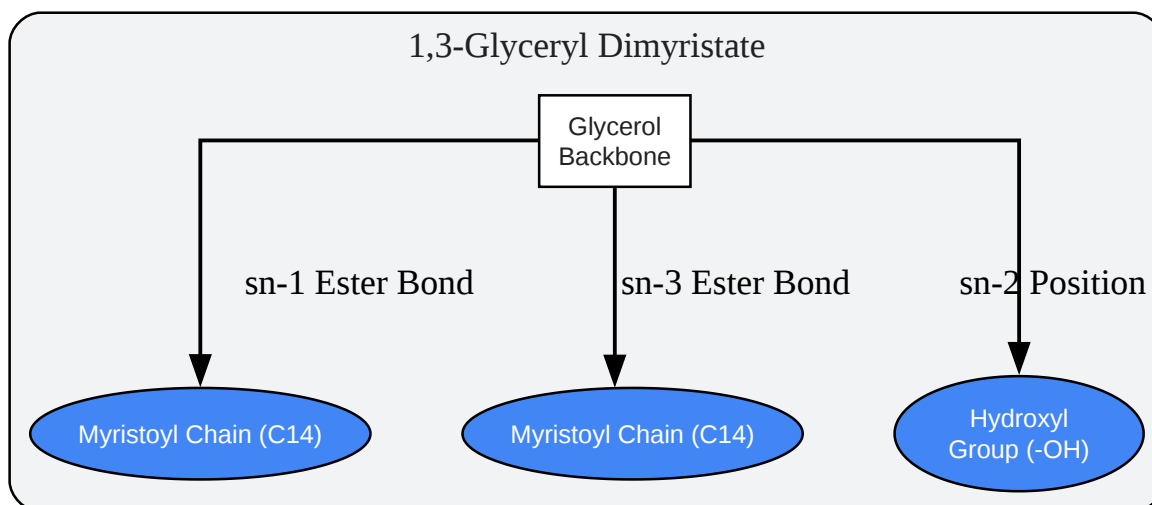
**Glycerol dimyristate** exists as two primary positional isomers, which are determined by the specific hydroxyl groups on the glycerol backbone that are esterified.

- **1,3-Glycerol Dimyristate:** In this isomer, the myristic acid chains are attached to the sn-1 and sn-3 positions (the two outer carbon atoms) of the glycerol backbone. The hydroxyl group on the central (sn-2) carbon remains free. This is the more stable and common isomer[2][6].
- **1,2-Glycerol Dimyristate:** Here, the myristic acid chains are esterified at the sn-1 and sn-2 positions of the glycerol molecule, leaving the hydroxyl group at the sn-3 position free. This isomer can be formed, but the 1,3-isomer is often the major component in commercial products[6][7].

The specific isomeric form is critical as it influences the molecule's physical properties and its spatial arrangement, which can affect its function in various applications.

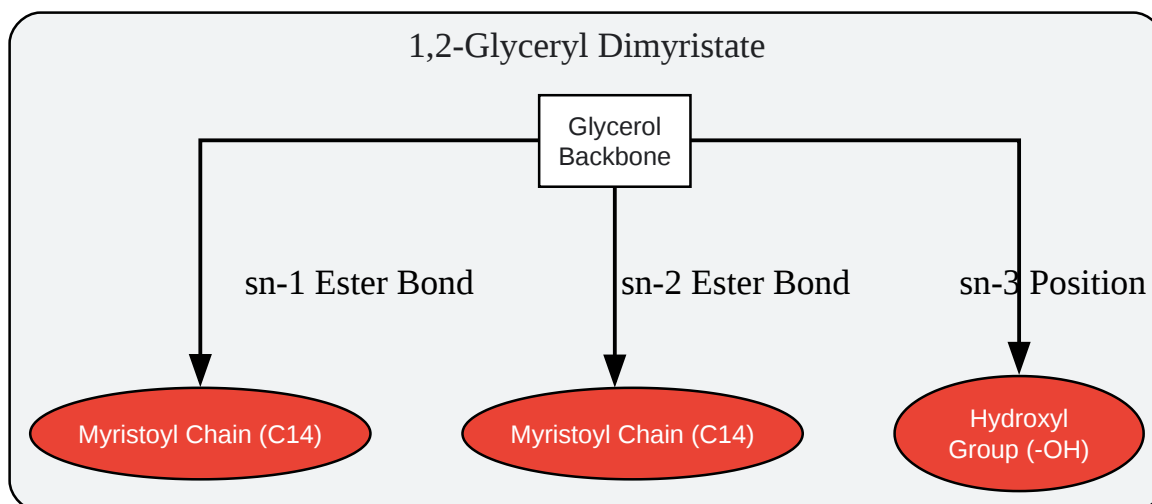
## Chemical Structure Visualization

The structural differences between the 1,3- and 1,2-isomers of **glyceryl dimyristate** are illustrated below.



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Caption: Logical relationship of 1,3-**Glyceryl Dimyristate** structure.



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Caption: Logical relationship of 1,2-**Glyceryl Dimyristate** structure.

## Physicochemical Properties and Identifiers

The key chemical and physical properties of **glyceryl dimyristate** are summarized in the table below. It is important to note that different identifiers (like CAS numbers) exist for the specific isomers and for mixtures.

Property	1,3-Glyceryl Dimyristate	1,2-Glyceryl Dimyristate
Molecular Formula	C <sub>31</sub> H <sub>60</sub> O <sub>5</sub> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>	C <sub>31</sub> H <sub>60</sub> O <sub>5</sub> <a href="#">[10]</a>
Molecular Weight	512.81 g/mol <a href="#">[4]</a> <a href="#">[8]</a>	512.81 g/mol
IUPAC Name	(2-hydroxy-3-tetradecanoyloxypropyl) tetradecanoate <a href="#">[9]</a>	1-(2,3-dihydroxypropyl) tetradecanoate
Synonyms	1,3-Dimyristin, 1,3-Ditetradecanoylglycerol <a href="#">[4]</a> <a href="#">[9]</a>	1,2-Dimyristin, Glycerol 1,2-ditetradecanoate <a href="#">[10]</a>
CAS Number	7770-09-4 <a href="#">[4]</a> <a href="#">[9]</a>	20255-94-1 <a href="#">[10]</a>
Physical State	Solid <a href="#">[9]</a> , Crystalline Solid <a href="#">[4]</a>	Solid
SMILES	<chem>CCCCCCCCCCCCCCCC(=O)OC(C(COC(=O)CCCCCCCCCCCCC)O</chem> <a href="#">[8]</a> <a href="#">[9]</a>	<chem>C(OC(COC(=O)CCCCCCCCCCCCC)CO)(=O)CCCCCCCCCCCCCCCC</chem> <a href="#">[10]</a>
InChIKey	JADYBWICRJWGBW-UHFFFAOYSA-N <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>	JFBCSFJKETUREV-UHFFFAOYSA-N <a href="#">[10]</a>

Note: Data for the 1,2-isomer is less commonly reported than for the 1,3-isomer. A general CAS number for unspecified isomers is 53563-63-6[\[11\]](#).

## Experimental Protocols

While this guide focuses on the chemical structure, the synthesis of diacylglycerols like **glyceryl dimyristate** is relevant for its application.

General Synthesis Method: **Glyceryl dimyristate** is typically produced through the esterification of glycerol with myristic acid[\[7\]](#). This can be achieved via chemical or enzymatic methods.

- **Chemical Glycerolysis:** This industrial method often involves reacting triglycerides with excess glycerol at high temperatures (220-250°C) using inorganic catalysts. This process is generally non-specific and results in a mixture of mono-, di-, and triglycerides that require

further purification, such as through short-path distillation, to isolate the desired diglyceride fraction[12].

- **Enzymatic Synthesis:** Lipases can be used as catalysts for the direct esterification of glycerol and myristic acid. This method offers higher specificity and can be performed under milder conditions, potentially favoring the formation of a specific isomer. Parameters such as substrate molar ratio, enzyme load, and solvent polarity are critical for optimizing the yield of the desired diglyceride[12].

## Conclusion

The chemical structure of **glyceryl dimyristate** is defined by a glycerol core with two myristic acid chains attached via ester linkages. The existence of 1,3- and 1,2- positional isomers is a key structural feature that influences its physical properties and applications. A thorough understanding of this structure is essential for professionals in drug development and materials science who utilize this compound for its emollient, emulsifying, and formulation-stabilizing properties.

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